

Application Note: Handling and Utilization of N-(2-Chloroethyl)-N-ethylaniline

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Compound of Interest

Compound Name: *N*-(2-Chloroethyl)-*N*-ethylaniline

CAS No.: 92-49-9

Cat. No.: B1582821

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Executive Summary

N-(2-Chloroethyl)-N-ethylaniline (CAS 92-49-9) is a monofunctional nitrogen mustard used extensively as an intermediate in the synthesis of basic (cationic) dyes. Unlike bifunctional mustards used in historical chemical warfare, this compound contains a single chloroethyl arm, limiting its cross-linking potential but retaining significant alkylating activity. It is classified as Toxic (Acute Tox. 3) and poses risks of skin sensitization and potential genotoxicity. This guide outlines the rigorous safety standards required for its handling and illustrates its role in the synthesis of commercial dyes such as Basic Red 18.

Chemical Identity and Properties

Table 1: Physicochemical Properties

Property	Data
Chemical Name	N-(2-Chloroethyl)-N-ethylaniline
CAS Number	92-49-9
Molecular Formula	C ₁₀ H ₁₄ ClN
Molecular Weight	183.68 g/mol
Physical State	Low-melting solid or liquid (Melting Point ~45°C)
Solubility	Insoluble in water; soluble in organic solvents (ethanol, acetone)
Reactivity	Alkylating agent; undergoes nucleophilic substitution at the chloroethyl group
GHS Classification	Acute Tox. 3 (Oral/Dermal), Skin Irrit. 2, Eye Irrit. 2

Safety & Handling Protocols (E-E-A-T)

Working with alkylating agents requires a "Zero Exposure" mindset. The following protocols are mandatory for professional laboratory environments.

Engineering Controls

- **Containment:** All handling must occur within a certified chemical fume hood or a glove box.
- **Ventilation:** Ensure hood face velocity is maintained between 0.3–0.5 m/s.
- **Waste Management:** Waste streams containing this agent must be segregated from general organic waste. They typically require chemical neutralization (e.g., reaction with thiosulfate or alkaline hydrolysis) prior to disposal, in accordance with local hazardous waste regulations.

Personal Protective Equipment (PPE)

- **Respiratory:** If outside a containment device (e.g., spill cleanup), a full-face respirator with organic vapor cartridges (OV) and N95/P100 pre-filters is required.

- Dermal: Double-gloving is standard.
 - Inner Glove: Nitrile (4 mil).
 - Outer Glove: Laminate film (e.g., Silver Shield®) or thick Nitrile (8 mil) to prevent permeation of the alkylating agent.
- Ocular: Chemical splash goggles; face shield recommended if handling liquids.

Decontamination Principles

Spills should be neutralized immediately. A common decontamination solution for alkylating agents involves a nucleophile that can rapidly react with the chloroethyl group, rendering it harmless.

- Protocol: Cover spill with an absorbent pad dampened with a solution of sodium thiosulfate (10% w/v) in water. Allow contact time (30+ minutes) before disposal as hazardous waste.

Downstream Application: Synthesis of Cationic Dyes

In the dye industry, **N-(2-Chloroethyl)-N-ethylaniline** functions as a "coupler" that introduces a cationic charge to the final dye molecule. This positive charge is essential for the dye's affinity to acrylic fibers and other anionic substrates.

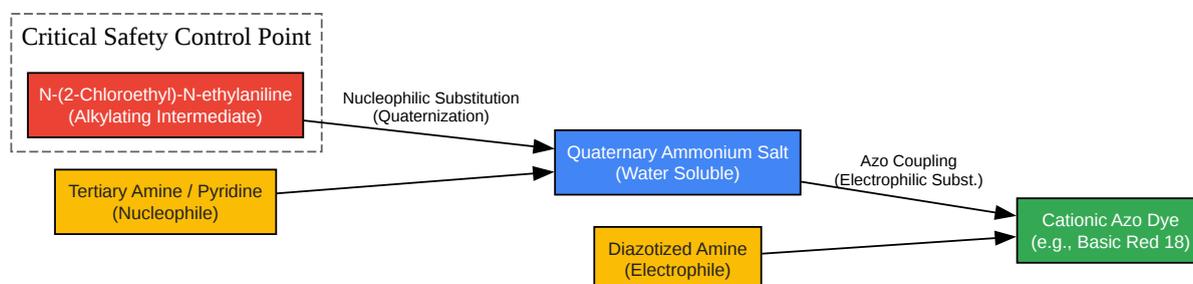
Mechanism of Action

The synthesis of dyes like Basic Red 18 involves two key stages:

- Quaternization: The chloroethyl group of the intermediate reacts with a tertiary amine or pyridine. The chlorine atom acts as a leaving group, replaced by the nitrogen of the amine, forming a stable quaternary ammonium salt. This step imparts water solubility and the cationic character.
- Azo Coupling: The aromatic ring of the aniline derivative undergoes electrophilic aromatic substitution with a diazonium salt (derived from a separate aniline) to form the chromophore (the color-bearing unit).

Reaction Pathway Diagram

The following diagram illustrates the logical flow of using **N-(2-Chloroethyl)-N-ethylaniline** in dye manufacturing, highlighting the transformation from a toxic intermediate to a stable commercial product.



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Figure 1: Synthetic workflow for converting the alkylating intermediate into a cationic azo dye. The red node indicates the high-hazard control point.

References

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